

Application Note: Methan-d2-ol () in Quantitative NMR (qNMR)

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Compound of Interest

Compound Name: Methan-d2-ol

CAS No.: 28563-35-1

Cat. No.: B010887

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Executive Summary

Methan-d2-ol (

, CAS: 19927-14-1) is a doubly deuterated isotopologue of methanol. In the context of qNMR, it occupies a unique position:

- As a Reference: It is the primary residual species () in Methanol-d4 () solvents, providing the universal chemical shift reference at 3.31 ppm.
- As an Analyte: It serves as a stable isotope tracer in metabolic studies and a precursor for hyperpolarized probes (e.g., [1-**methan-d2-ol**]) due to its extended spin-lattice relaxation times ().

This guide provides protocols for properly utilizing the signal for calibration and for quantifying **Methan-d2-ol** concentration in complex matrices.

Technical Background: The Physics of the Signal

Understanding the spectral signature of **Methan-d2-ol** is prerequisite for accurate integration.

Unlike the singlet of non-deuterated methanol (

), the

group exhibits a characteristic multiplet due to heteronuclear coupling.

The Quintet Mechanism

The proton (

) in the

group is scalar coupled to two equivalent deuterium (

) nuclei.

- Spin of Deuterium (

): 1

- Number of coupling nuclei (

): 2

- Multiplicity Rule:

lines.

- Intensity Distribution: Unlike the Pascal's triangle (1:2:1) for spin-1/2 nuclei, two spin-1 nuclei produce a 1:2:3:2:1 intensity pattern.

Spectral Parameters

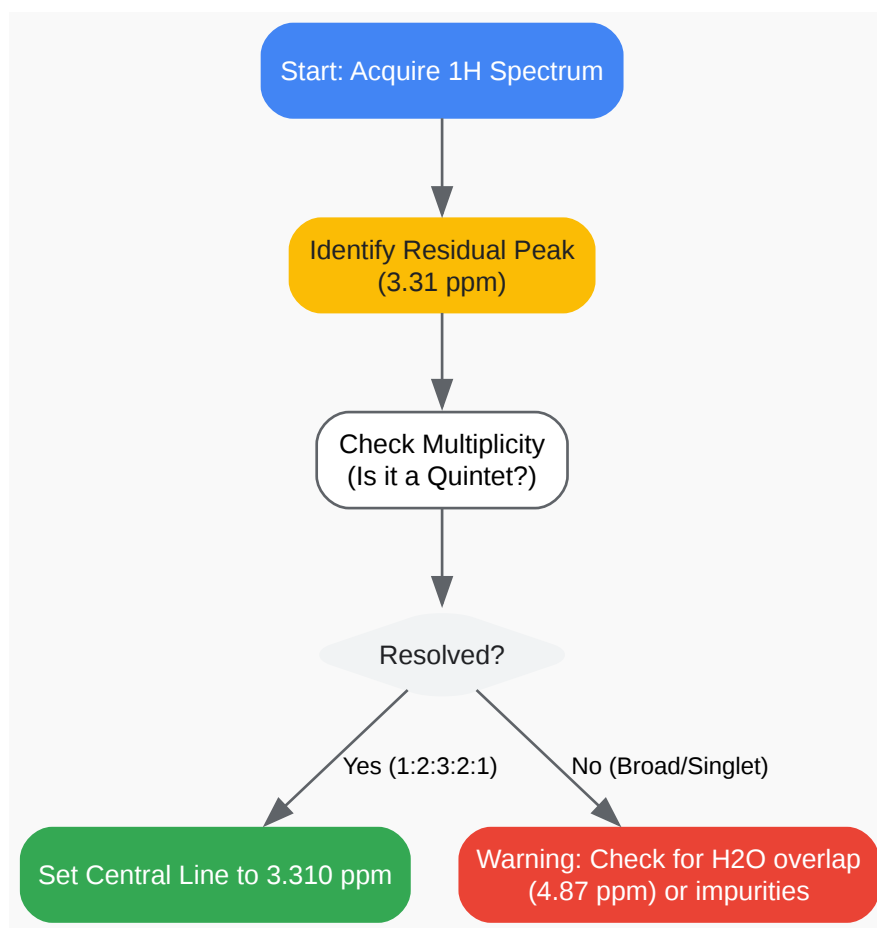
Parameter	Value	Notes
Chemical Shift ()	3.31 ppm	Standard reference in . [1] [2] [3]
Multiplicity	Quintet (quin)	1:2:3:2:1 intensity ratio.
Coupling Constant ()	~1.7 Hz	Geminal coupling. Requires high resolution to resolve.
Carbon Satellite	49.0 ppm ()	Septet in NMR.

Protocol A: Chemical Shift Referencing using Residual Methan-d2-ol

For researchers using Methanol-d4 () as a solvent.

Objective: Accurately reference ^1H qNMR spectra using the residual signal, ensuring chemical shift consistency across samples.

Workflow Diagram



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Figure 1: Decision tree for verifying and setting the chemical shift reference using the residual **Methan-d2-ol** signal.

Step-by-Step Procedure

- Acquisition: Acquire the

NMR spectrum.^{[2][4]} Ensure the spectral width covers -2 to 14 ppm.

- Identification: Locate the signal near 3.31 ppm.^{[1][3]}

- Note: Pure

also contains water (

) at ~4.87 ppm. Do not confuse the two.

- Validation: Zoom in on the 3.31 ppm peak. You must observe the quintet splitting ().
 - Troubleshooting: If the peak appears as a broad singlet, your field homogeneity (shimming) is poor, or line broadening (LB) is set too high (>0.5 Hz).
- Calibration: Place the cursor on the central peak (the tallest of the five) and calibrate to 3.310 ppm.

Protocol B: Quantitative Determination of Methan-d2-ol (Analyte)

For researchers quantifying **Methan-d2-ol** in metabolic tracers or reaction mixtures.

Objective: Quantify the concentration of **Methan-d2-ol** in a sample using an Internal Standard (IS).

Reagents and Standards

- Analyte: **Methan-d2-ol** ().^{[2][5]}
- Solvent:

(Recommended to avoid overlap with solvent residual peaks) or DMSO-d6.

 - Avoid: Methanol-d4 (solvent signals will mask the analyte).
- Internal Standard (IS): Maleic Acid (Singlet, ~6.0 ppm) or Potassium Hydrogen Phthalate (KHP).
 - Requirement: The IS must have a relaxation time similar to or longer than the analyte to ensure efficient recycling, or D1 must be adjusted to the longest

qNMR Acquisition Parameters

The presence of deuterium on the carbon reduces the dipolar relaxation efficiency for the remaining proton, potentially increasing the

relaxation time compared to

Parameter	Setting	Rationale
Pulse Angle	90°	Maximizes signal-to-noise ratio (SNR).
Relaxation Delay (D1)	seconds	Must be . Methan-d2-ol protons may have s.
Acquisition Time (AQ)	seconds	Ensures full decay of the FID and high digital resolution.
Spectral Width	20 ppm	Covers all signals including IS.
Scans (NS)	16, 32, or 64	Based on concentration (SNR > 150:1 required).
Decoupling	None (Standard) or -Decoupling	decoupling (e.g., zgdc with CPD on deuterium channel) collapses the quintet to a singlet, improving sensitivity and integration accuracy.

Experimental Workflow

- Sample Preparation:
 - Weigh 5–10 mg of **Methan-d2-ol** sample () into a vial.

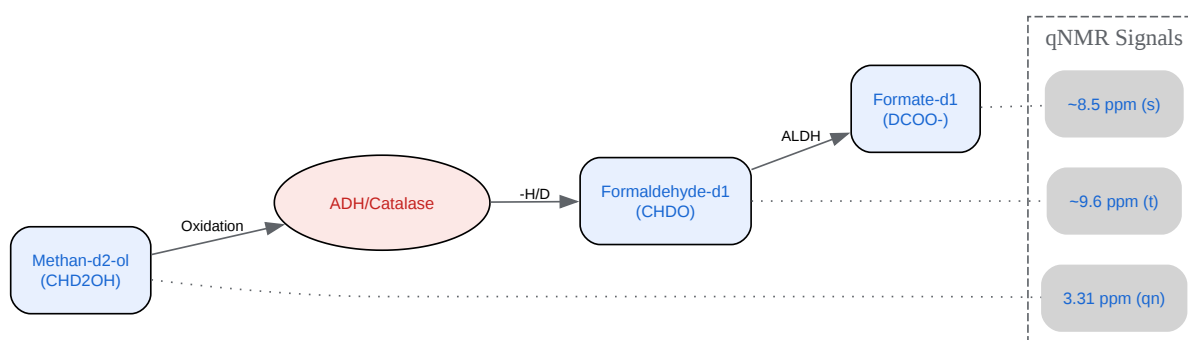
- Weigh 5–10 mg of Internal Standard () into the same vial.
- Dissolve in 600 μL .
- Acquisition:
 - Insert sample and lock/shim.
 - Determine for **Methan-d2-ol** (using t1ir inversion recovery) if unknown.
 - Set D1 = .
 - Run the qNMR experiment (e.g., zg or zg30).
- Processing:
 - Apply Exponential Multiplication (LB = 0.3 Hz).
 - Phase and Baseline correct (automatic + manual adjustment).
 - Integration:
 - Integrate the IS signal ().
 - Integrate the **Methan-d2-ol** signal at 3.31 ppm ().
 - Note: If not decoupling deuterium, integrate the entire quintet (all 5 peaks).
- Calculation:

- (Number of protons in).
- (Adjust for D2 isotope mass).

Advanced Application: Metabolic Tracing

In metabolic flux analysis, **Methan-d2-ol** tracks the conversion of methanol to formaldehyde/formate without losing the carbon-hydrogen label immediately.

Pathway Diagram



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Figure 2: Metabolic oxidation pathway of **Methan-d2-ol** and corresponding NMR signatures.

Key Insight: The transition from

(quintet) to

(Formaldehyde-d1) results in a dramatic chemical shift change and multiplicity change (triplet, due to coupling with one D). This allows for real-time kinetic monitoring via qNMR.

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